

Technical Support Center: 2-Amino-8-oxononanoic acid (AONA) in Mass Spectrometry

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Compound of Interest

Compound Name: 2-Amino-8-oxononanoic acid

Cat. No.: B12426565

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with **2-Amino-8-oxononanoic acid (AONA)** and similar keto-containing amino acids in mass spectrometry. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimental analysis.

Frequently Asked Questions (FAQs)

Q1: What is **2-Amino-8-oxononanoic acid (AONA)** and what is its molecular weight?

A1: **2-Amino-8-oxononanoic acid (AONA)** is a non-proteinogenic amino acid that contains a ketone functional group. Its chemical formula is $C_9H_{17}NO_3$. The average molecular weight is approximately 187.24 g/mol, and the monoisotopic mass is approximately 187.120843 Da.

Q2: What are the expected protonated and sodiated masses of AONA in positive ion mode mass spectrometry?

A2: In positive ion mode, you can expect to observe AONA as a protonated molecule $[M+H]^+$ or as an adduct with sodium $[M+Na]^+$ or potassium $[M+K]^+$. The expected m/z values are summarized in the table below.

Ion Species	Theoretical m/z
[M+H] ⁺	188.1281
[M+Na] ⁺	210.1099
[M+K] ⁺	226.0839

Q3: What are common sources of interference when analyzing AONA by mass spectrometry?

A3: Interference can arise from various sources, including co-eluting compounds from the sample matrix, contaminants from solvents or labware, and the formation of unexpected adducts. Given AONA's structure, potential interferences could include other amino acids, keto acids, or molecules with similar functional groups that exhibit comparable chromatographic behavior and ionization properties.

Q4: Can AONA's ketone group cause specific issues during mass spectrometry analysis?

A4: Yes, the ketone group in AONA can potentially lead to specific analytical challenges. It can undergo reactions in the ion source, such as thermal degradation or reactions with matrix components in MALDI. The ketone functionality can also influence fragmentation patterns, potentially leading to complex spectra that require careful interpretation.

Troubleshooting Guides

This section provides structured guidance for common issues encountered when analyzing AONA via mass spectrometry.

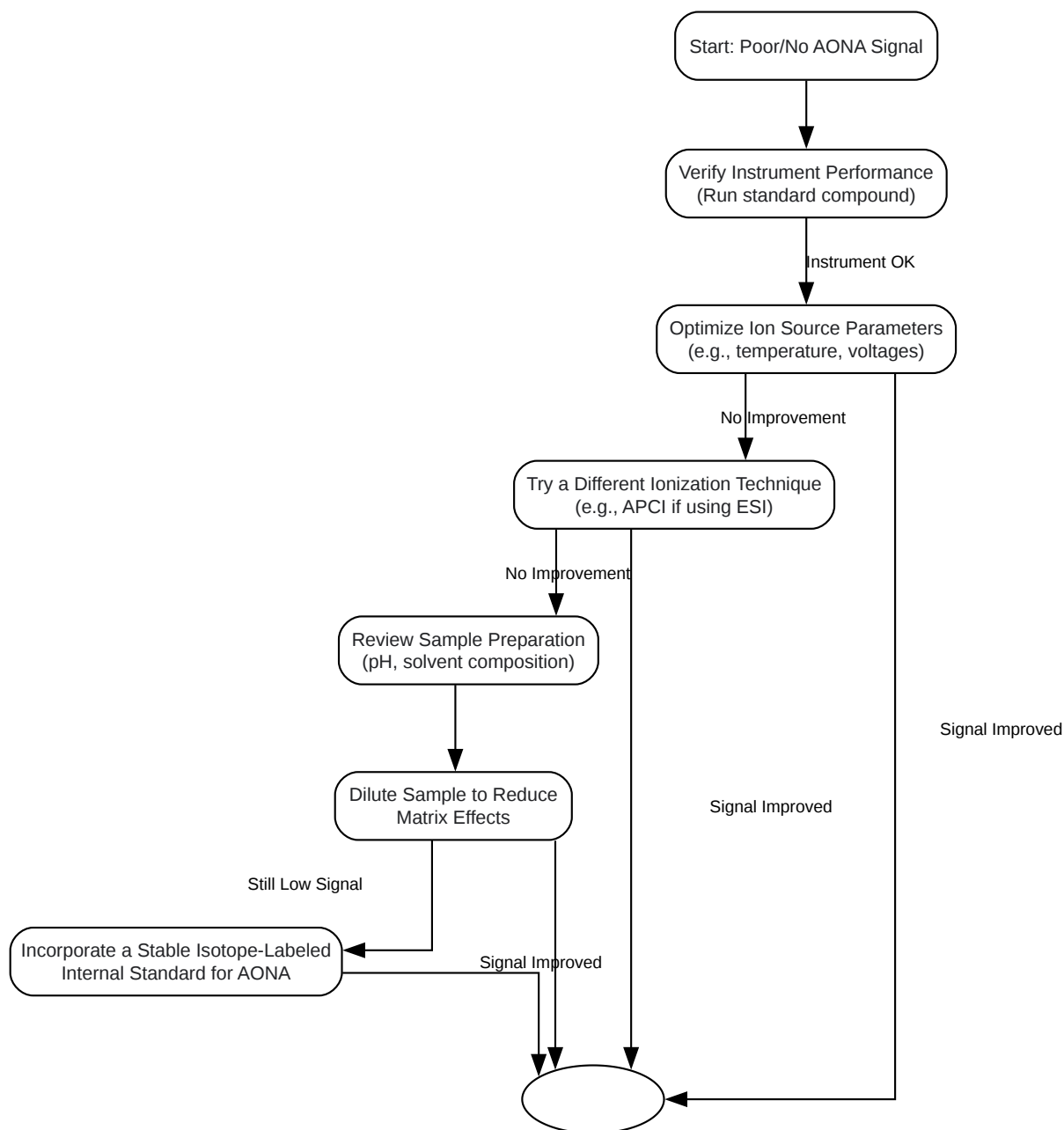
Issue 1: Poor Signal Intensity or No Signal for AONA

Possible Causes:

- **Suboptimal Ionization Parameters:** The ion source settings may not be optimized for AONA.
- **Inefficient Ionization:** AONA may have a low ionization efficiency under the chosen conditions.

- **Sample Degradation:** The compound may be degrading in the sample solution or during the analytical process.
- **Matrix Suppression:** Other components in the sample may be suppressing the ionization of AONA.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for low or absent AONA signal.

Detailed Methodologies:

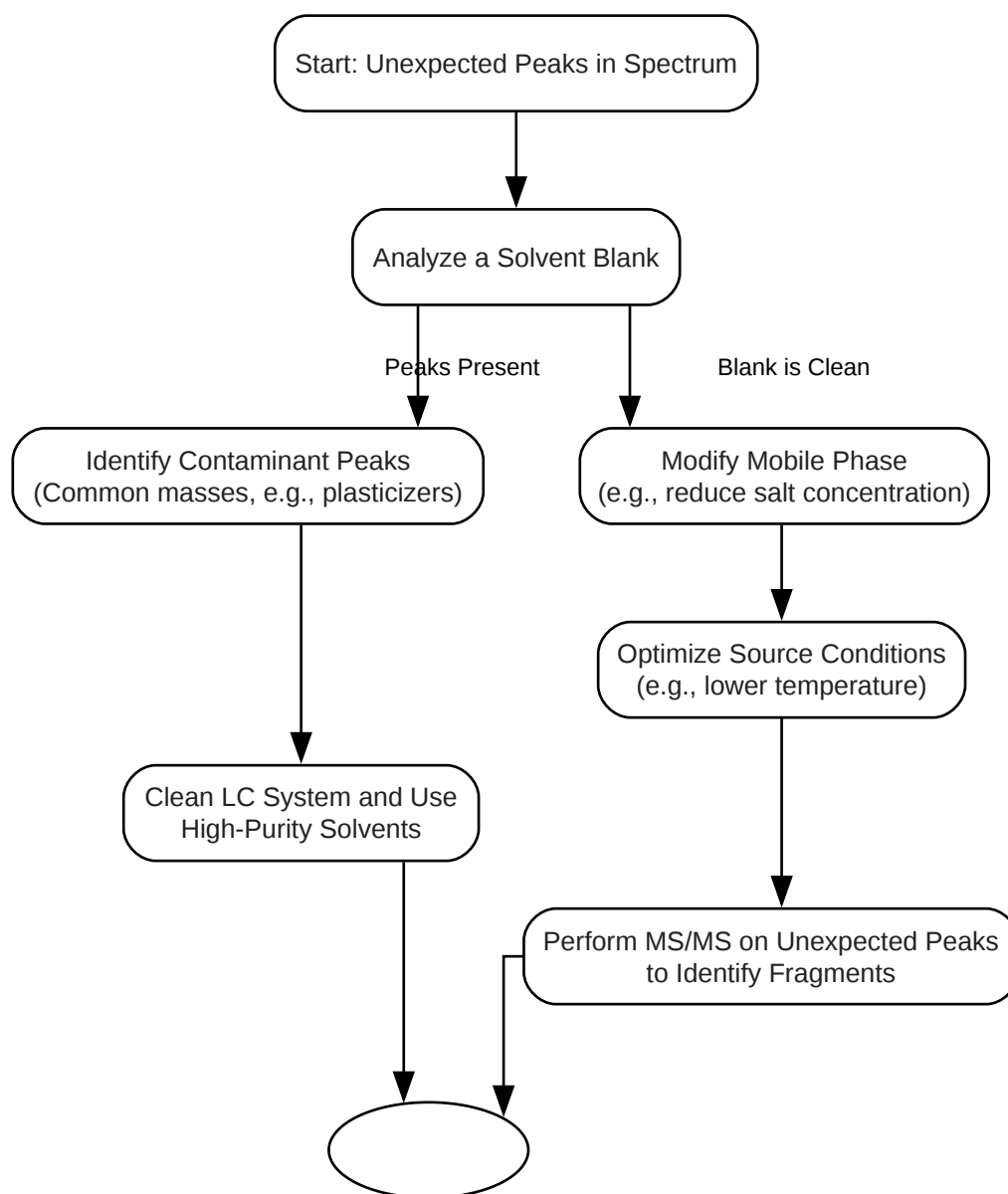
- **Ion Source Optimization:** Systematically adjust key parameters such as capillary temperature, spray voltage (for ESI), or laser energy (for MALDI). A design of experiments (DOE) approach can be efficient in finding the optimal settings.
- **Sample Preparation Adjustment:** Ensure the sample solvent is compatible with the mobile phase and promotes efficient ionization. For ESI, adjusting the pH of the sample to be 2-3 units below the pKa of the amino group can enhance protonation and signal in positive ion mode.

Issue 2: Unexpected Peaks and Adducts in the AONA Spectrum

Possible Causes:

- **Contamination:** Solvents, glassware, or the LC system can introduce contaminants.
- **Adduct Formation:** AONA can form adducts with cations (Na^+ , K^+ , NH_4^+) or solvent molecules.
- **In-source Fragmentation/Reactions:** The molecule may be fragmenting or reacting within the ion source.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for unexpected spectral peaks.

Common Adducts of AONA (m/z 187.12):

Adduct Ion	Chemical Formula	Theoretical m/z
[M+NH ₄] ⁺	C ₉ H ₂₁ N ₂ O ₃ ⁺	205.1546
[M+CH ₃ OH+H] ⁺	C ₁₀ H ₂₂ NO ₃ ⁺	220.1594
[M+ACN+H] ⁺	C ₁₁ H ₂₁ N ₂ O ₃ ⁺	229.1546
[2M+H] ⁺	C ₁₈ H ₃₅ N ₂ O ₆ ⁺	375.2489
[2M+Na] ⁺	C ₁₈ H ₃₄ N ₂ NaO ₆ ⁺	397.2309

Experimental Protocol: Identifying Adducts

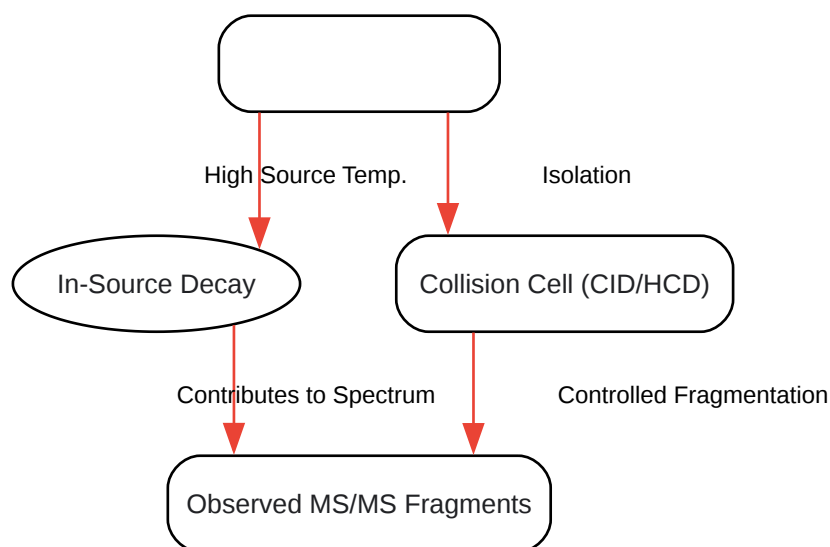
- **High-Resolution Mass Spectrometry:** Acquire data on a high-resolution mass spectrometer (e.g., Orbitrap, TOF) to obtain accurate mass measurements of the unexpected peaks.
- **Adduct Calculation:** Use the accurate mass of AONA to calculate the theoretical masses of common adducts (see table above).
- **Database Search:** Compare the measured accurate masses to common contaminant databases.
- **Mobile Phase Modification:** To reduce sodium and potassium adducts, use high-purity solvents and plasticware, and consider adding a small amount of a competing cation source that forms less stable adducts.

Issue 3: Inconsistent Fragmentation Patterns in MS/MS

Possible Causes:

- **Variable Collision Energy:** Inconsistent application of collision energy across experiments.
- **In-source Decay:** Fragmentation occurring in the ion source before precursor ion selection.
- **Complex Fragmentation Pathways:** The presence of both amino and keto groups can lead to multiple competing fragmentation pathways.

Logical Relationship of Fragmentation:



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com